

Application Notes and Protocols for Oral Administration of 10-Methoxyibogamine to Mice

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Compound of Interest

Compound Name: 10-Methoxyibogamine

Cat. No.: B8700735

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Introduction

10-Methoxyibogamine, also known as ibogaine or 12-Methoxyibogamine, is an indole alkaloid with psychoactive properties that has garnered significant interest for its potential therapeutic applications, particularly in the context of substance use disorders.[1][2][3] Preclinical research in rodent models is crucial for elucidating its mechanisms of action, pharmacokinetic profile, and safety. This document provides detailed experimental protocols for the oral administration of **10-Methoxyibogamine** to mice, intended to guide researchers in conducting consistent and reproducible studies.

The provided protocols cover both acute and sub-chronic oral administration via gavage, a precise method for delivering a specific dose directly into the stomach.[4] Adherence to these guidelines, along with institutional animal care and use committee (IACUC) regulations, is essential for ensuring animal welfare and the integrity of experimental data.

Data Presentation: Quantitative Parameters for Oral Administration

The following tables summarize key quantitative data for the preparation and oral administration of **10-Methoxyibogamine** to mice.

Table 1: Dosage and Preparation of **10-Methoxyibogamine** Solution

Parameter	Value	Notes
Dosage Range	10 - 60 mg/kg	Dose selection should be based on the specific research question. Lower doses (10-30 mg/kg) have been used to investigate effects on conditioned place preference, while higher doses (up to 60 mg/kg) have been used in transcriptomic analyses. [5]
Compound Purity	>98%	Purity should be verified by analytical methods such as Nuclear Magnetic Resonance (NMR).
Vehicle Options	1. Distilled Water	Suitable for soluble forms of 10-Methoxybogamine.
2. Distilled Water with 0.5% Tween 10	Recommended to aid in the dissolution of the compound. [5]	
3. 10% DMSO in 0.9% Saline	An alternative for compounds with low aqueous solubility. [6]	
Concentration	To be calculated based on dosage and administration volume	The final concentration should be adjusted to deliver the desired dose in the specified volume.

Table 2: Oral Gavage Administration Parameters

Parameter	Value	Notes
Administration Route	Oral Gavage	Ensures direct and accurate dosing into the stomach.[4]
Administration Volume	10 µL/g of body weight (or 10 mL/kg)	A standard and safe volume for oral gavage in mice.[4][6]
Gavage Needle Size	20-22 gauge, 1-1.5 inches, with a ball tip	The appropriate size prevents injury to the esophagus.
Fasting Prior to Dosing	Optional, but can be considered	Fasting (e.g., 12 hours for food, 3 hours for water) may be employed in pharmacokinetic studies to reduce variability in absorption. [7]
Frequency of Dosing	Single dose (acute) or repeated (sub-chronic)	Dependent on the experimental design. Sub-chronic studies may involve daily or every-other-day administration.[5][6]

Experimental Protocols

Protocol 1: Acute Oral Administration of 10-Methoxyibogamine

1. Materials:

- **10-Methoxyibogamine** hydrochloride
- Vehicle (e.g., distilled water)
- Analytical balance
- Vortex mixer
- pH meter (optional)

- Appropriately sized oral gavage needles
- Syringes (1 mL)
- Experimental mice (e.g., C57BL/6J, 8 weeks old)
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

2. Procedure:

- Animal Acclimation: Allow mice to acclimate to the housing facility for at least one week prior to the experiment.
- Dose Calculation and Preparation:
 - Weigh each mouse to determine the precise dose of **10-Methoxyibogamine** and the volume of the solution to be administered.
 - Calculate the total amount of **10-Methoxyibogamine** needed for the study cohort.
 - Prepare the dosing solution by dissolving the calculated amount of **10-Methoxyibogamine** in the chosen vehicle. For example, to prepare a 6 mg/mL solution for a 60 mg/kg dose at an administration volume of 10 mL/kg, dissolve 6 mg of **10-Methoxyibogamine** in 1 mL of distilled water.
 - Vortex the solution thoroughly to ensure complete dissolution.
- Oral Gavage Administration:
 - Gently restrain the mouse.
 - Measure the distance from the tip of the mouse's nose to the last rib to estimate the length of the gavage needle to be inserted.
 - Gently insert the gavage needle into the mouth, advancing it along the upper palate towards the esophagus. The needle should pass with minimal resistance. Do not force the needle.

- Once the needle is in the correct position, slowly administer the calculated volume of the **10-Methoxyibogamine** solution.
- Carefully withdraw the gavage needle.
- Post-Administration Monitoring:
 - Return the mouse to its home cage and monitor for any immediate signs of distress, such as labored breathing or seizures, for at least 10-15 minutes.[\[4\]](#)
 - Observe the animals for potential adverse effects known to be associated with ibogaine, such as tremors and ataxia.[\[8\]](#)
 - For pharmacokinetic studies, blood or tissue samples can be collected at predetermined time points. Peak brain concentrations of ibogaine have been observed around 4 hours post-oral administration.
 - For pharmacodynamic or behavioral studies, assessments should be timed according to the expected peak effect of the compound.

Protocol 2: Sub-Chronic Oral Administration of 10-Methoxyibogamine

This protocol is designed for studies requiring repeated dosing over several days or weeks.

1. Materials:

- Same as for the acute administration protocol.

2. Procedure:

- Animal Acclimation and Baseline Measurements:
 - Acclimate mice as described previously.
 - Record baseline body weight before the start of the dosing regimen.
- Dose Preparation:

- Prepare a fresh dosing solution at the beginning of each week of the study, or as needed, and store it appropriately (e.g., protected from light at 4°C).
- Repeated Oral Gavage Administration:
 - Administer the **10-Methoxyibogamine** solution orally via gavage at the predetermined frequency (e.g., daily or every other day).
 - Weigh the mice regularly (e.g., twice a week) to adjust the dosing volume accordingly.
- Ongoing Monitoring:
 - Conduct daily health checks to monitor for any adverse effects or changes in general well-being.
 - Record body weight and any clinical signs of toxicity.
 - Behavioral or physiological assessments can be performed at various time points throughout the study.

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the known signaling pathways affected by **10-Methoxyibogamine** and a general experimental workflow for its oral administration in mice.

Caption: Signaling pathways modulated by **10-Methoxyibogamine**.

Caption: General experimental workflow for oral administration.

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